

Personal protective equipment for handling Gat211

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Compound of Interest

Compound Name: Gat211

Cat. No.: B15618360

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Essential Safety and Handling Guide for Gat211

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **Gat211**, a cannabinoid 1 receptor (CB1R) positive allosteric modulator. The following procedures are designed to ensure the safe execution of research and development activities involving this compound.

Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **Gat211** is not publicly available, based on its nature as a research chemical, a cautious approach to handling is warranted. The following personal protective equipment is essential to minimize exposure and ensure personal safety.

Protection Type	Recommended PPE	Purpose
Hand Protection	Nitrile gloves	To prevent skin contact with the compound.
Eye Protection	Safety glasses with side shields or goggles	To protect eyes from splashes or airborne particles.
Respiratory Protection	NIOSH-approved respirator	Recommended when handling the powder form to avoid inhalation. Use in a well-ventilated area or under a fume hood.
Body Protection	Laboratory coat	To protect skin and clothing from contamination.

Safe Handling and Storage Procedures

Adherence to proper handling and storage protocols is critical for maintaining the integrity of **Gat211** and ensuring a safe laboratory environment.

Engineering Controls:

- Work in a well-ventilated laboratory.
- Use a chemical fume hood when handling the solid form of **Gat211** to avoid inhalation of dust particles.

General Hygiene Practices:

- Avoid contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling the compound.
- Do not eat, drink, or smoke in the laboratory.

Storage:

- Store in a tightly sealed container.
- Keep in a cool, dry, and well-ventilated place.
- Stock solutions should be stored at -20°C for up to one month or at -80°C for up to six months.^[1]

Disposal Plan

Dispose of **Gat211** and any contaminated materials in accordance with institutional, local, state, and federal regulations for chemical waste.

General Disposal Guidelines:

- Chemical Waste Collection: Collect waste containing **Gat211** in a designated, properly labeled, and sealed container.
- Consult Safety Officer: Contact your institution's Environmental Health and Safety (EHS) department or designated safety officer for specific disposal procedures.
- Avoid Drain Disposal: Do not dispose of **Gat211** down the drain unless explicitly approved by your institution's EHS and local regulations.

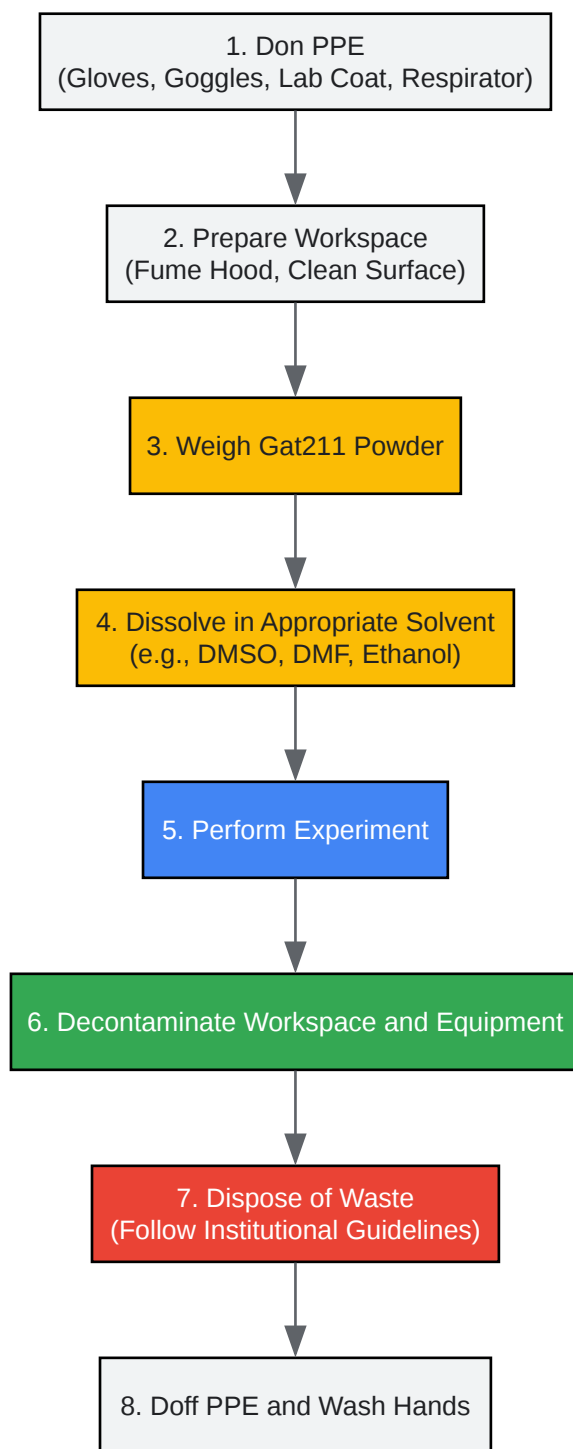
Quantitative Data Summary

The following table summarizes key quantitative data for **Gat211**.

Property	Value
CAS Number	102704-40-5[1]
Molecular Formula	C ₂₂ H ₁₈ N ₂ O ₂ [2]
Molecular Weight	342.4 g/mol [2]
EC ₅₀ for cAMP activation	260 nM[1]
EC ₅₀ for β-arrestin2 activation	650 nM[1]
Solubility in DMF	25 mg/mL[2]
Solubility in DMSO	10 mg/mL[2]
Solubility in Ethanol	5 mg/mL[2]

Experimental Workflow

The following diagram illustrates a general workflow for handling **Gat211** in a laboratory setting.



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Caption: General laboratory workflow for handling **Gat211**.

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References

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